

The Binding Affinity of NCT-504 to PIP4Ky: A Technical Guide

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Compound of Interest

Compound Name: NCT-504

Cat. No.: B1193298

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This technical guide provides a comprehensive overview of the binding affinity of the selective allosteric inhibitor, **NCT-504**, to its target, Phosphatidylinositol 5-Phosphate 4-Kinase gamma (PIP4Ky). This document consolidates quantitative data, details experimental methodologies, and visualizes the relevant biological pathways and experimental workflows.

Quantitative Binding Affinity Data

The interaction between **NCT-504** and PIP4Ky has been characterized by determining its dissociation constant (Kd) and half-maximal inhibitory concentration (IC50). These values provide a quantitative measure of the inhibitor's potency and binding strength.

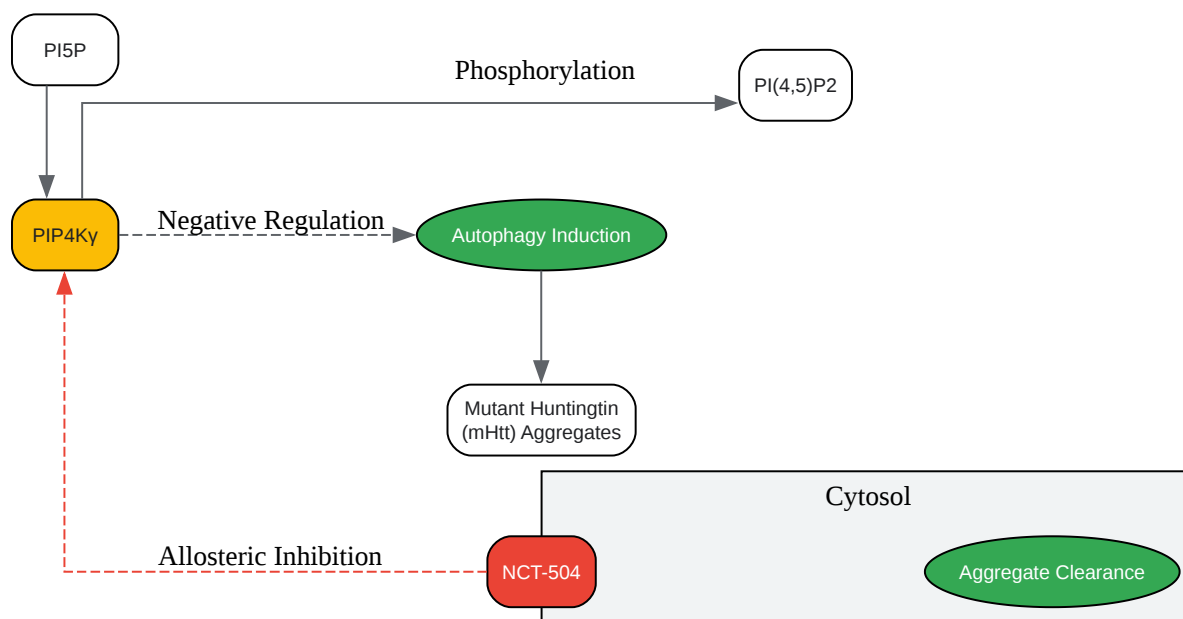
Parameter	Value	Assay Type	Source
Kd	354 nM	DiscoverX KINOMEscan®	[1]
IC50	15.8 µM	Reconstituted Phosphorylation Assay	[1] [2]

Table 1: Summary of quantitative binding data for **NCT-504** with PIP4Ky.

The significant difference between the K_d and IC_{50} values is attributed to the allosteric nature of **NCT-504**'s inhibition. The K_d value, determined through a direct binding competition assay, reflects the intrinsic binding affinity of the compound to the enzyme. In contrast, the IC_{50} value, measured in an enzymatic activity assay, is influenced by the allosteric mechanism which may not directly compete with the ATP substrate.

Signaling Pathway and Mechanism of Action

NCT-504 is a selective, allosteric inhibitor of PIP4Ky. PIP4Ky is a lipid kinase that phosphorylates phosphatidylinositol 5-phosphate (PI5P) to produce phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂), a key signaling molecule in the phosphoinositide pathway. By inhibiting PIP4Ky, **NCT-504** modulates the levels of these phosphoinositides, which has been shown to induce autophagy. This mechanism is of particular interest in the context of neurodegenerative disorders like Huntington's disease, where the clearance of mutant huntingtin (mHtt) protein aggregates is a key therapeutic strategy.



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PIP4Ky signaling and **NCT-504** inhibition.

Experimental Protocols

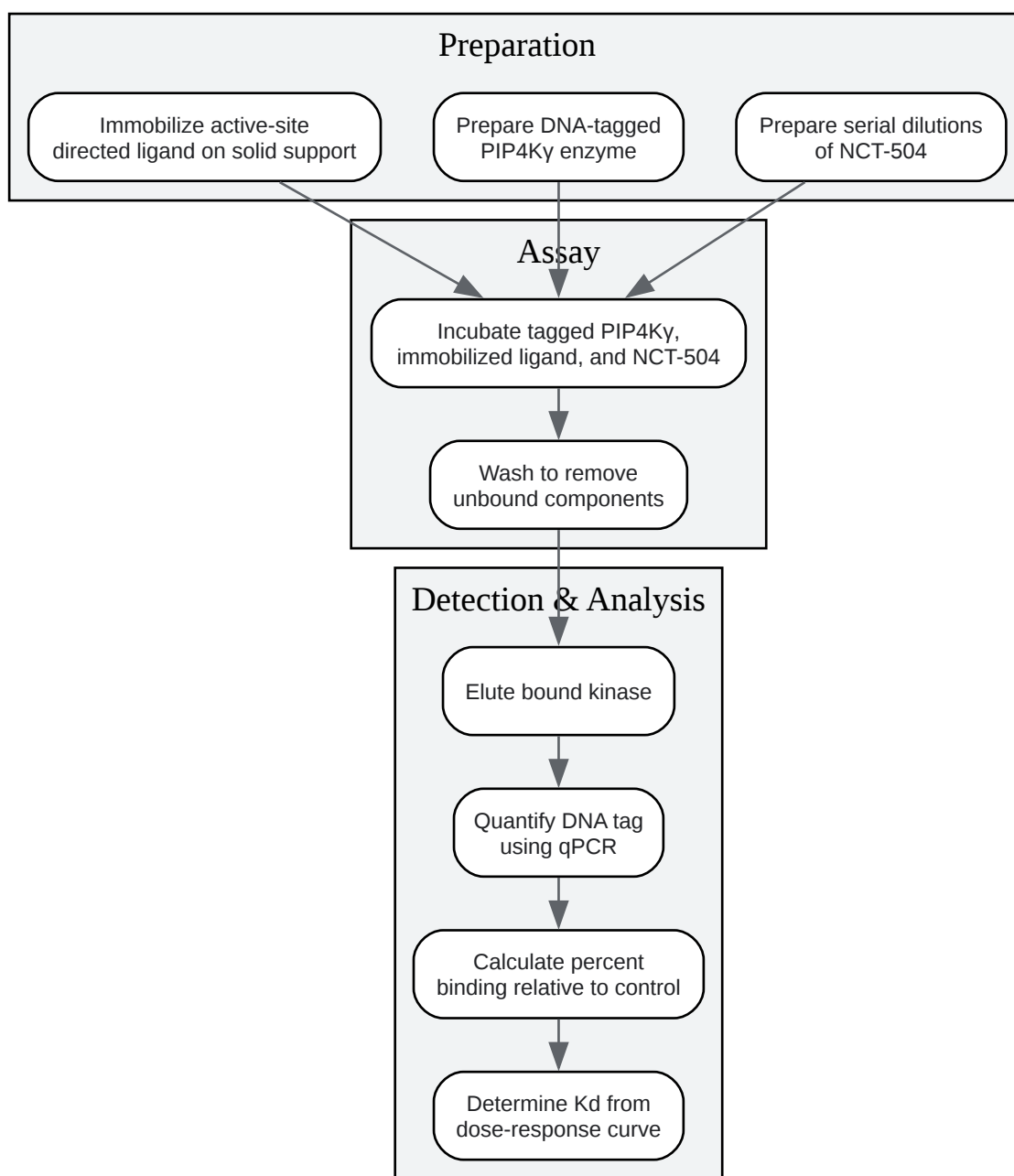
The binding affinity and inhibitory activity of **NCT-504** against PIP4Ky were determined using two primary experimental methodologies: the DiscoverX KINOMEScan® assay for direct binding affinity (Kd) and a reconstituted phosphorylation assay for enzymatic inhibition (IC50).

DiscoverX KINOMEScan® Assay (Kd Determination)

The KINOMEScan® platform utilizes a proprietary active site-directed competition binding assay to quantify the interaction between a test compound and a panel of kinases.

Principle: The assay measures the ability of a test compound (**NCT-504**) to compete with an immobilized, active-site-directed ligand for binding to the kinase of interest (PIP4Ky). The kinase is tagged with a DNA molecule, and the amount of kinase bound to the immobilized ligand is quantified using quantitative PCR (qPCR) of the DNA tag. A lower amount of bound kinase in the presence of the test compound indicates a stronger binding affinity.

General Workflow:



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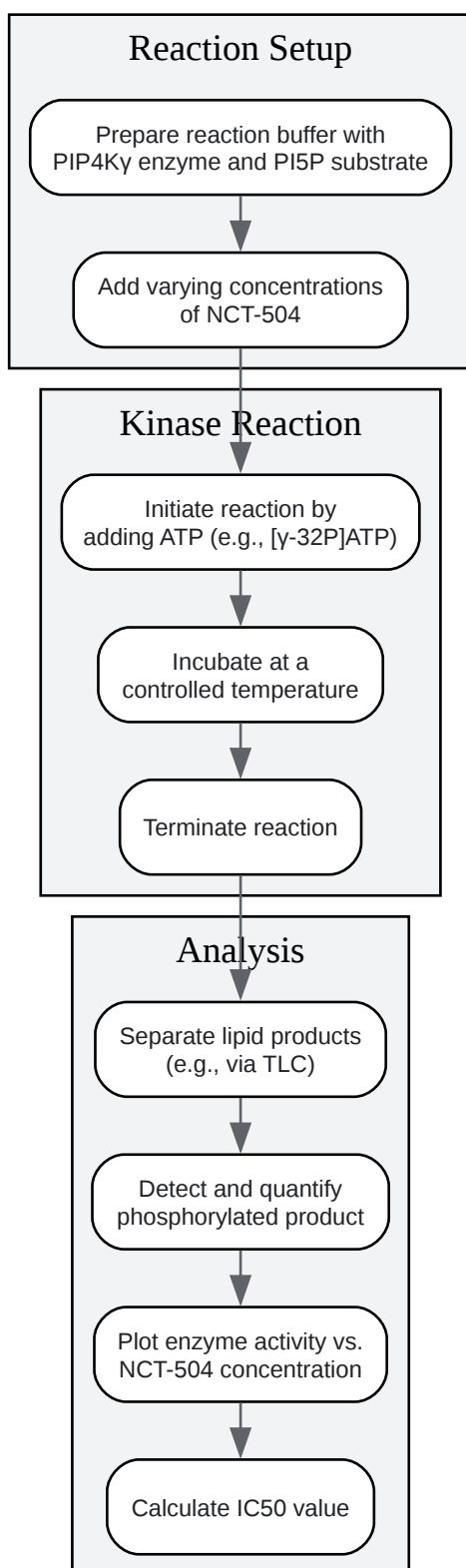
KINOMEScan® experimental workflow.

Reconstituted Phosphorylation Assay (IC₅₀ Determination)

This biochemical assay directly measures the enzymatic activity of PIP4Ky in the presence of varying concentrations of the inhibitor, **NCT-504**.

Principle: The assay measures the transfer of a phosphate group from a donor molecule (typically ATP) to the lipid substrate, phosphatidylinositol 5-phosphate (PI5P), by purified, full-length PIP4Ky. The amount of phosphorylated product, phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2), is then quantified. The IC₅₀ value is the concentration of **NCT-504** required to inhibit 50% of the enzymatic activity.

General Workflow:



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Reconstituted phosphorylation assay workflow.

Key Reagents and Considerations:

- Enzyme: Purified, full-length recombinant PIP4Ky.
- Substrate: Phosphatidylinositol 5-phosphate (PI5P), often presented in lipid vesicles.
- Phosphate Donor: Adenosine triphosphate (ATP), which can be radiolabeled (e.g., [γ - ^{32}P]ATP) for detection.
- Detection Method: The method for quantifying the phosphorylated product can vary, including thin-layer chromatography (TLC) followed by autoradiography, or luminescence-based assays that measure ADP production.

Conclusion

NCT-504 is a well-characterized, selective allosteric inhibitor of PIP4Ky with a binding affinity in the nanomolar range and cellular activity in the micromolar range. The methodologies outlined in this guide, including direct binding and enzymatic assays, provide a robust framework for the continued investigation of this and other kinase inhibitors. The unique mechanism of action of **NCT-504**, involving the modulation of phosphoinositide signaling and induction of autophagy, highlights its potential as a therapeutic agent for neurodegenerative diseases such as Huntington's.

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References

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- 2. Allosteric Kinetics Explained: Definition, Examples, Practice & Video Lessons [[pearson.com](https://www.pearson.com)]
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